

# 3-Dimethylamino-2-methyl-2-propenal molecular weight

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## Compound of Interest

Compound Name: 3-Dimethylamino-2-methyl-2-propenal

Cat. No.: B1144346

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## An In-depth Technical Guide on the Molecular Weight of 3-Dimethylamino-2-methyl-2-propenal

For researchers, scientists, and drug development professionals, a precise understanding of the molecular characteristics of chemical compounds is fundamental. This guide provides a detailed breakdown of the molecular weight of **3-Dimethylamino-2-methyl-2-propenal**, a compound of interest in various research and development applications.

## Molecular Composition and Weight

The molecular formula for **3-Dimethylamino-2-methyl-2-propenal** is  $C_6H_{11}NO$ .<sup>[1][2][3]</sup> The molecular weight is a critical parameter derived from the sum of the atomic weights of its constituent atoms.

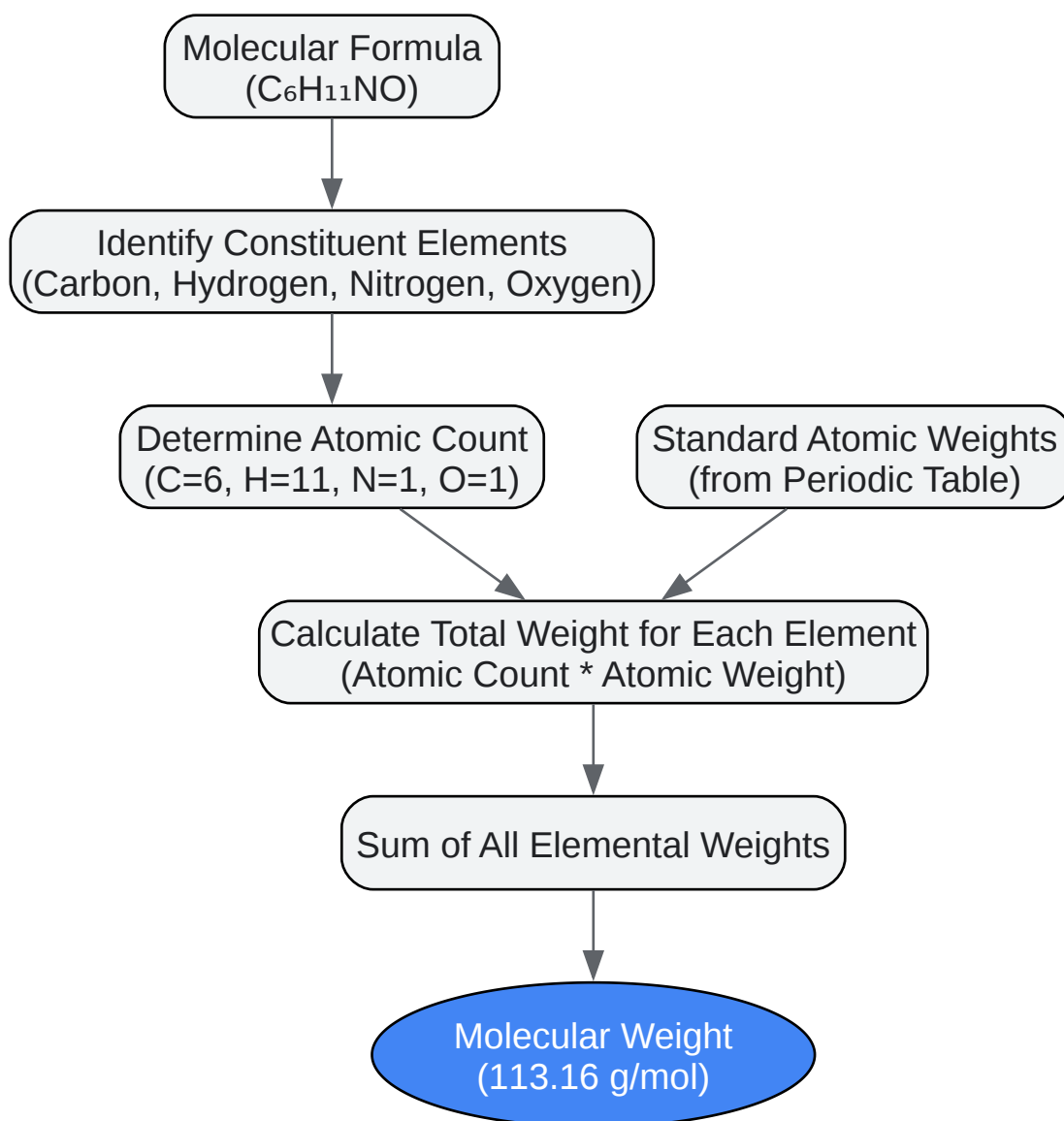
A summary of the atomic composition and the calculation of the molecular weight is presented in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	6	~12.011[4][5]	~72.066
Hydrogen	H	11	~1.008[6][7][8]	~11.088
Nitrogen	N	1	~14.007[9][10][11]	~14.007
Oxygen	O	1	~15.999[12][13][14][15]	~15.999
Total	~113.16			

The experimentally determined and commonly accepted molecular weight of **3-Dimethylamino-2-methyl-2-propenal** is 113.16 g/mol .[1][3]

## Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical process for determining the molecular weight of a compound from its molecular formula and the standard atomic weights of its elements.



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